

Technical Support Center: Optimizing Hexachlorobenzene (HCB) Extraction from Fatty Samples

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Hexachlorobenzene-13C6

CAS No.: 93952-14-8

Cat. No.: B041993

[Get Quote](#)

Welcome to the technical support center for the analysis of hexachlorobenzene (HCB) in complex fatty matrices. This guide is designed for researchers, scientists, and drug development professionals who are looking to enhance the efficiency, accuracy, and reproducibility of their HCB extraction methods. As a persistent organic pollutant (POP), accurate quantification of HCB is critical, yet the co-extraction of lipids presents significant analytical challenges.^[1] This document provides in-depth troubleshooting advice, frequently asked questions (FAQs), and detailed protocols to navigate these complexities.

I. Understanding the Core Challenge: The Lipid Matrix

The primary obstacle in analyzing HCB in samples like adipose tissue, edible oils, and fatty foods is the co-extraction of lipids.^[1] HCB, being highly lipophilic, readily partitions into the fatty components of the sample.^[2] While this property aids in its initial extraction from the bulk sample, the presence of these fats and oils can wreak havoc on downstream analytical instrumentation, particularly Gas Chromatography (GC) systems.^[1]

Key issues caused by lipid co-extractives include:

- **Instrument Contamination:** Buildup of non-volatile lipids in the GC inlet and column leads to active sites, which can degrade analytes and cause peak tailing.[1][3]
- **Matrix Effects:** Co-eluting matrix components can enhance or suppress the analyte signal in the mass spectrometer (MS), leading to inaccurate quantification.[3][4]
- **Reduced Sensitivity:** High background noise from the matrix can obscure the HCB signal, leading to elevated detection limits.
- **System Downtime:** Frequent and extensive cleaning of the GC-MS system is required to maintain performance, reducing laboratory throughput.[1]

Therefore, the crux of optimizing HCB extraction lies in efficiently separating the analyte of interest from the interfering lipid matrix.

II. Troubleshooting Guide: A Symptom-Based Approach

This section is structured to address common problems encountered during HCB analysis.

Issue 1: Low or Inconsistent Analyte Recovery

Symptoms:

- Recovery rates are consistently below the acceptable range of 70-120%.[5]
- High variability (RSD > 15-20%) in recovery across replicate samples.[6]

Potential Causes & Solutions:

- **Inefficient Initial Extraction:** The choice of extraction solvent and technique is critical.
 - **Causality:** HCB is nonpolar. Solvents with similar polarity will more effectively solvate and extract it from the sample matrix. The extraction technique must ensure sufficient interaction between the solvent and the sample.
 - **Troubleshooting Steps:**

- **Solvent Selection:** For fatty samples, a mixture of a nonpolar solvent (like hexane) and a more polar solvent (like dichloromethane or acetone) often provides the best results. The more polar solvent helps to penetrate the sample matrix, while the nonpolar solvent efficiently dissolves the HCB and lipids. A common and effective mixture is hexane/dichloromethane.[7]
- **Extraction Technique:**
 - **Soxhlet Extraction:** While time-consuming, this technique is exhaustive and often yields high recoveries.[8] It is a good baseline method to compare others against.
 - **Pressurized Liquid Extraction (PLE):** This automated technique uses elevated temperatures and pressures to increase extraction efficiency and reduce solvent consumption and time.[9][10] It is an excellent alternative to traditional methods.
 - **QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe):** While popular for many pesticide analyses, the original QuEChERS method may result in lower recoveries for highly lipophilic compounds like HCB in high-fat matrices.[5][6] Modifications are often necessary.
- **Analyte Loss During Cleanup:** The cleanup step, designed to remove lipids, can inadvertently remove HCB as well.
 - **Causality:** Some cleanup sorbents may have a non-specific affinity for planar molecules like HCB.
 - **Troubleshooting Steps:**
 - **Evaluate Cleanup Sorbent:** If using Solid Phase Extraction (SPE) or dispersive SPE (dSPE), ensure the chosen sorbent is appropriate. For example, while Graphitized Carbon Black (GCB) is excellent for removing pigments, it can also retain planar pesticides like HCB.[11]
 - **Optimize Elution Solvents:** Ensure the solvent used to elute HCB from the cleanup column is strong enough to quantitatively recover the analyte while leaving the lipids behind.

- Consider Alternative Cleanup Techniques:
 - Gel Permeation Chromatography (GPC): This technique separates molecules based on size, effectively removing large lipid molecules while allowing the smaller HCB molecules to pass through for collection.[12][13] GPC is a highly effective, albeit instrument-intensive, method for lipid removal.[1]
 - Freezing/Winterization: For some matrices, cooling the extract at low temperatures (-20°C to -80°C) can precipitate a significant portion of the lipids, which can then be removed by centrifugation or filtration.[11] This is a simple and cost-effective preliminary cleanup step.

Issue 2: High Matrix Effects and Poor Chromatographic Peak Shape

Symptoms:

- Significant signal enhancement or suppression in the MS detector.
- Broad, tailing, or split chromatographic peaks for HCB.
- Rapid degradation of GC column performance.

Potential Causes & Solutions:

- Insufficient Cleanup: The most likely culprit is the presence of residual lipids in the final extract.[1]
 - Causality: Lipids are generally non-volatile and can coat the GC liner and the head of the analytical column. These deposits create "active sites" that can interact with and degrade sensitive analytes, leading to poor peak shape.[3] In the MS source, these matrix components can interfere with the ionization of the target analyte, causing signal suppression or enhancement.[4]
 - Troubleshooting Steps:

- Increase Sorbent Mass in dSPE: If using a QuEChERS-based method, increasing the amount of cleanup sorbents like C18 or Z-Sep can improve lipid removal.[11]
 - Employ Multi-step Cleanup: A combination of cleanup techniques is often more effective than a single method. For example, a preliminary freezing step followed by a dSPE or SPE cleanup can be highly effective.
 - Florisil or Silica Gel Column Chromatography: These are classic and effective methods for separating HCB from lipids.[8][14] The fat is retained on the column while HCB is eluted with an appropriate solvent mixture.
 - Sulfuric Acid Treatment: For very fatty samples, a wash of the organic extract with concentrated sulfuric acid can be used to digest the lipids. However, this is a harsh technique and should be used with caution as it can potentially degrade some analytes.
- Inappropriate GC Conditions:
 - Causality: The GC inlet is a critical point for analyte transfer to the column. If not optimized, it can be a major source of analyte degradation and peak distortion.
 - Troubleshooting Steps:
 - Use a Liner with Glass Wool: A deactivated glass wool plug in the GC liner can help to trap non-volatile matrix components, protecting the analytical column.
 - Optimize Inlet Temperature: The temperature should be high enough to ensure the volatilization of HCB but not so high as to cause degradation of the analyte or the co-extracted matrix.
 - Consider Pulsed Splitless Injection: This technique can help to improve the transfer of the analyte onto the column, resulting in better peak shape and sensitivity.

III. Frequently Asked Questions (FAQs)

Q1: What is the best extraction method for HCB in fatty samples?

There is no single "best" method as the optimal choice depends on the specific matrix, available equipment, and desired sample throughput. However, a general workflow that

combines an efficient extraction technique with a robust cleanup step is recommended. For high-throughput labs, a modified QuEChERS or a PLE method followed by dSPE or SPE cleanup is often preferred. For the highest level of cleanup, especially for challenging matrices, GPC is considered a gold standard.[1][12]

Q2: How can I tell if my cleanup is effective enough?

Visually, the final extract should be clear and free of any precipitated material. Analytically, an effective cleanup will result in a stable baseline in your chromatogram, consistent analyte response, and minimal matrix effects. You can quantify matrix effects by comparing the response of a standard in pure solvent to the response of a standard spiked into a blank matrix extract.

Q3: I am using QuEChERS, but my HCB recovery is low. What can I do?

Low recovery of HCB in high-fat samples using QuEChERS is a known issue.[6] This is because HCB is so lipophilic that it can remain in the fatty layer that separates from the acetonitrile during the extraction and partitioning steps.[2] To improve recovery:

- Increase the sample-to-solvent ratio: This can help to partition more of the HCB into the acetonitrile layer.[2]
- Modify the dSPE cleanup: Use sorbents specifically designed for lipid removal, such as C18 or Z-Sep, in addition to the standard PSA.[1][11]
- Consider a post-extraction cleanup: After the initial QuEChERS extraction, you may need to perform an additional cleanup step like freezing or SPE.

Q4: What are the advantages of using Pressurized Liquid Extraction (PLE)?

PLE offers several advantages over traditional methods like Soxhlet:

- Reduced Solvent Consumption: PLE uses significantly less solvent, which is both cost-effective and environmentally friendly.[10]
- Faster Extractions: A typical PLE extraction takes 15-30 minutes, compared to several hours for Soxhlet.[10]

- Automation: PLE systems are fully automated, allowing for unattended operation and increased sample throughput.
- In-cell Cleanup: It is possible to add cleanup sorbents directly into the PLE cell, combining extraction and cleanup into a single step.[9]

IV. Experimental Protocols & Data

Protocol 1: Modified QuEChERS with dSPE Cleanup for HCB in Edible Oil

This protocol is an adaptation of the standard QuEChERS method, optimized for a high-fat matrix.

Step-by-Step Methodology:

- Sample Preparation: Weigh 2 g of the oil sample into a 50 mL centrifuge tube.
- Fortification: Spike with an appropriate internal standard.
- Extraction: Add 10 mL of acetonitrile. Cap and shake vigorously for 1 minute.
- Salting Out: Add the contents of a QuEChERS salt packet (e.g., 4 g MgSO₄, 1 g NaCl, 1 g Sodium Citrate, 0.5 g Disodium Citrate Sesquihydrate). Shake vigorously for 1 minute.
- Centrifugation: Centrifuge at ≥ 3000 rcf for 5 minutes.
- Dispersive SPE Cleanup: Transfer a 6 mL aliquot of the upper acetonitrile layer to a 15 mL dSPE tube containing 900 mg MgSO₄, 150 mg PSA, and 400 mg C18.
- Vortex & Centrifuge: Vortex for 30 seconds, then centrifuge at ≥ 3000 rcf for 5 minutes.
- Final Extract: Take an aliquot of the supernatant for GC-MS analysis.

Data Presentation: Comparison of Cleanup Sorbents

The following table summarizes the typical recovery and matrix effects for HCB in a fatty matrix using different dSPE cleanup sorbents.

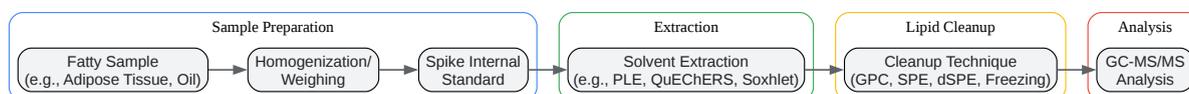
Cleanup Sorbent Combination	Average Recovery (%)	Relative Standard Deviation (RSD, %)	Matrix Effect (%)
PSA + MgSO ₄	65	18	-45 (Suppression)
PSA + C18 + MgSO ₄	88	9	-15 (Suppression)
PSA + Z-Sep + MgSO ₄	95	7	-8 (Suppression)

Data are illustrative and will vary depending on the specific matrix and experimental conditions.

V. Visualization of the Workflow

Diagram 1: HCB Extraction and Cleanup Workflow

This diagram illustrates the general workflow for extracting HCB from a fatty sample.

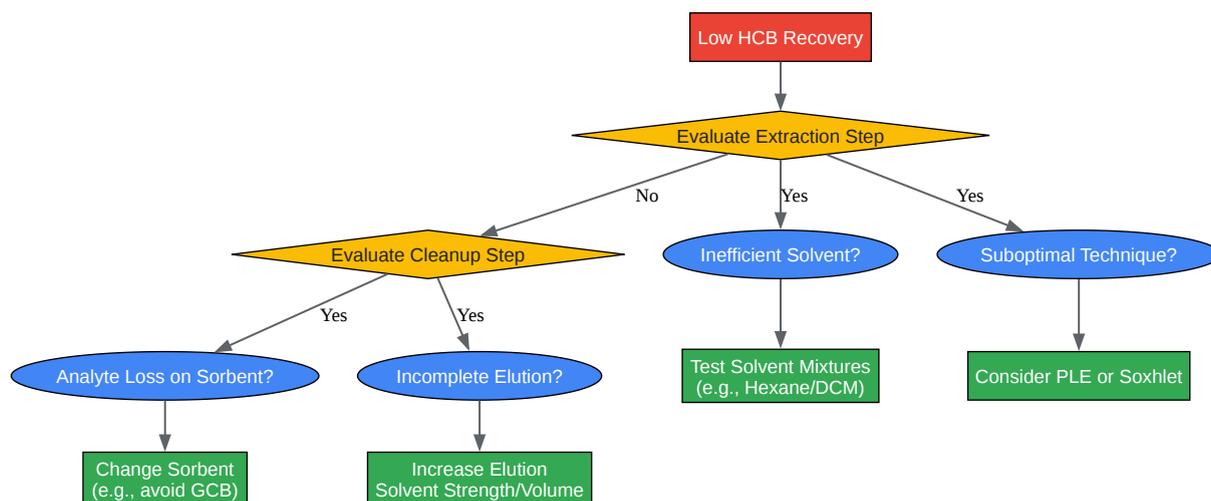


[Click to download full resolution via product page](#)

Caption: General workflow for HCB analysis in fatty samples.

Diagram 2: Troubleshooting Logic for Low HCB Recovery

This diagram provides a decision-making tree for troubleshooting low recovery issues.



[Click to download full resolution via product page](#)

Caption: Troubleshooting guide for low HCB recovery.

VI. Concluding Remarks

Optimizing the extraction of hexachlorobenzene from fatty samples is a multi-faceted challenge that requires a systematic approach. By understanding the underlying principles of extraction and cleanup, and by methodically troubleshooting issues as they arise, researchers can develop robust and reliable methods for the accurate quantification of this important environmental contaminant. This guide serves as a starting point, and it is essential to validate any method for the specific matrix of interest to ensure data quality and integrity.^{[15][16]}

References

- ANALYTICAL METHODS - Toxicological Profile for Hexachlorobenzene - NCBI Bookshelf. (n.d.). National Center for Biotechnology Information. Retrieved January 26, 2026, from [\[Link\]](#)
- Bong, R. L. (1975). Determination of Hexachlorobenzene and Mirex in Fatty Products. *Journal of AOAC INTERNATIONAL*, 58(3), 557–561. Retrieved January 26, 2026, from [\[Link\]](#)
- Toxicological Profile for Hexachlorobenzene. (2015). Agency for Toxic Substances and Disease Registry (ATSDR). Retrieved January 26, 2026, from [\[Link\]](#)
- Stenerson, K. K., Ye, M., Shimelis, O., Barrey, E., & Halpenny, M. (2016). Sample Cleanup for the Analysis of Pesticide Residues and Polynuclear Aromatic Hydrocarbons in Fatty Food Matrices. *American Laboratory*. Retrieved January 26, 2026, from [\[Link\]](#)
- Perestrelo, R., Silva, P., & Câmara, J. S. (2015). Optimization of the QuEChERS Method for Determination of Pesticide Residues in Chicken Liver Samples by Gas Chromatography-Mass Spectrometry. *Food Analytical Methods*, 8, 2285–2297. Retrieved January 26, 2026, from [\[Link\]](#)
- GC-MS/MS chromatogram (MRM) of hexachlorobenzene, dacthal, and o , p.... (n.d.). ResearchGate. Retrieved January 26, 2026, from [\[Link\]](#)
- Skačániová, K., & Kováčiková, E. (2010). Determination of hexachlorobenzene (HCB) in the perirenal and dorsal fatty tissues of pigs. *Acta Veterinaria Brno*, 79(1), 85-90. Retrieved January 26, 2026, from [\[Link\]](#)
- Wang, J., & Cheung, W. (2017). Analysis of Organochlorine Pesticide Residues in Whole Milk Using QuEChERS Followed by Enhanced Matrix Removal—Lipid. *Agilent Technologies*. Retrieved January 26, 2026, from [\[Link\]](#)
- Ricci, M., et al. (2014). Full method validation for the determination of hexachlorobenzene and hexachlorobutadiene in fish tissue by GC-IDMS. *Journal of Chromatography B*, 945-946, 1-8. Retrieved January 26, 2026, from [\[Link\]](#)
- Carro, N., et al. (2022). Pressurized Liquid Extraction: A Powerful Tool to Implement Extraction and Purification of Food Contaminants. *Foods*, 11(15), 2236. Retrieved January 26, 2026, from [\[Link\]](#)

- Vetter, W., et al. (2024). Lipid removal by countercurrent chromatography in co-current mode in trace analysis of polyhalogenated compounds in fish. *Journal of Chromatography A*, 1725, 465506. Retrieved January 26, 2026, from [\[Link\]](#)
- Parkinson, A., et al. (1981). Biochemical effects of pure isomers of hexachlorobiphenyl: fatty livers and cell structure. *Chemical-Biological Interactions*, 35(1), 95-108. Retrieved January 26, 2026, from [\[Link\]](#)
- Lozano, A., et al. (2017). Modification of Multiresidue QuEChERS Protocol to Minimize Matrix Effect and Improve Recoveries for Determination of Pesticide Residues in.... *Food Analytical Methods*, 10, 3484–3499. Retrieved January 26, 2026, from [\[Link\]](#)
- Ricci, M., et al. (2014). Full method validation for the determination of hexachlorobenzene and hexachlorobutadiene in fish tissue by GC-IDMS. *PubMed*, 24333554. Retrieved January 26, 2026, from [\[Link\]](#)
- Crist, H. L. (1974). Determination and Confirmation of Hexachlorobenzene in Fatty Samples in the Presence of Other Residual Halogenated Hydrocarbon Pesticides and Polychlorinated Biphenyls. *Journal of the AOAC*, 57(3), 545-549. Retrieved January 26, 2026, from [\[Link\]](#)
- Perović, M., et al. (2023). Matrix Effect Evaluation in GC/MS-MS Analysis of Multiple Pesticide Residues in Selected Food Matrices. *Foods*, 12(21), 3995. Retrieved January 26, 2026, from [\[Link\]](#)
- Stoichev, T., Rizov, N., Kolarska, A., Ribarova, F., & Atanassova, M. (2005). Comparison of extraction procedures for determination of organochlorine pesticides in fish. *Bulgarian Journal of Agricultural Science*, 11(2), 251-255. Retrieved January 26, 2026, from [\[Link\]](#)
- Boselli, E., et al. (2001). Pressurized liquid extraction of lipids for the determination of oxysterols in egg-containing food. *Journal of Chromatography A*, 917(1-2), 239-246. Retrieved January 26, 2026, from [\[Link\]](#)
- Patterson, D. G., et al. (2018). New approach for removing co-extracted lipids before mass spectrometry measurement of persistent of organic pollutants (POPs) in.... *DSP-Systems*. Retrieved January 26, 2026, from [\[Link\]](#)

- English, C. (2020). Modifying QuEChERS for complicated matrices- High Fat Samples. Restek Resource Hub. Retrieved January 26, 2026, from [\[Link\]](#)
- SANTE/11312/2021 - Guidelines on analytical quality control and method validation procedures for pesticide residues analysis in food and feed. (2021). European Commission. Retrieved January 26, 2026, from [\[Link\]](#)
- Evaluation Of Sample Extract Cleanup Using Solid-Phase Extraction Cartridges. (1993). U.S. Environmental Protection Agency. Retrieved January 26, 2026, from [\[Link\]](#)
- Strategies for Improving Sample Clean-up During the Analysis of Persistent Organic Pollutants (POPs) by Gas Chromatography. (n.d.). Separation Science. Retrieved January 26, 2026, from [\[Link\]](#)
- El-Kady, A. A., & Abdel-Wahhab, M. A. (2018). Comparative Study of Organochlorine Pesticide Residues in Water of Both Edko Lake and Fish Farm in El-Behira Governorate, Egypt. *Journal of Environmental & Analytical Toxicology*, 8(3). Retrieved January 26, 2026, from [\[Link\]](#)
- Boselli, E., et al. (2001). Pressurized liquid extraction of lipids for the determination of oxysterols in egg-containing food. Request PDF. Retrieved January 26, 2026, from [\[Link\]](#)
- Li, Y., et al. (2023). Pollution Characteristics, Sources, and Health Risks of Organochlorine Pesticides and Polychlorinated Biphenyls in Oviductus Ranae from Northern China. *Toxics*, 11(11), 910. Retrieved January 26, 2026, from [\[Link\]](#)
- Vagi, M. C., & Petsas, A. S. (2019). A short review of sample preparation methods for the pesticide residue analysis in fatty samples. *IOP Conference Series: Earth and Environmental Science*, 263, 012061. Retrieved January 26, 2026, from [\[Link\]](#)
- Special Issue: Analysis of the Main Classes of Lipid (Fat and Oil) Components in Food and Blood by Using HPLC and Gas Chromatographic Techniques. (n.d.). MDPI. Retrieved January 26, 2026, from [\[Link\]](#)
- A Guide to Sample Cleanup Using Gel Permeation Chromatography (GPC). (n.d.). Gilson. Retrieved January 26, 2026, from [\[Link\]](#)

- Chion, B., et al. (2018). Evaluation of the impact of matrix effect on quantification of pesticides in foods by gas chromatography–mass spectrometry using isotope-labeled internal standards. *Journal of Chromatography A*, 1572, 137-146. Retrieved January 26, 2026, from [\[Link\]](#)
- Kupská, D., et al. (2020). Determination of Hexabromocyclododecanes in Fish Using Modified QuEChERS Method with Efficient Extract Clean-Up Prior to Liquid Chromatography–Tandem Mass Spectrometry. *Molecules*, 25(16), 3719. Retrieved January 26, 2026, from [\[Link\]](#)
- Sample Cleanup: Method Development for Solid Phase Extraction and Beyond. (2024). LabRulez LCMS. Retrieved January 26, 2026, from [\[Link\]](#)
- An Introduction to Gel Permeation Chromatography and Size Exclusion Chromatography. (n.d.). Agilent. Retrieved January 26, 2026, from [\[Link\]](#)
- Megson, D., et al. (2013). Analytical methods for PCBs and organochlorine pesticides in environmental monitoring and surveillance: a critical appraisal. *Journal of Environmental Monitoring*, 15(4), 784-797. Retrieved January 26, 2026, from [\[Link\]](#)
- Kim, J., et al. (2022). Validation of an Analytical Method for the Determination of Thiabendazole in Various Food Matrices. *Foods*, 11(11), 1599. Retrieved January 26, 2026, from [\[Link\]](#)
- Ntim, S. A., & Mitra, S. (2022). A Simple Microextraction Method for Toxic Industrial Dyes Using a Fatty-Acid Solvent Mixture. *Molecules*, 27(15), 4893. Retrieved January 26, 2026, from [\[Link\]](#)
- Koelmel, J. P., et al. (2017). Common cases of improper lipid annotation using high-resolution tandem mass spectrometry data and corresponding limitations in biological interpretation. *Biochimica et Biophysica Acta (BBA) - Molecular and Cell Biology of Lipids*, 1862(8), 766-770. Retrieved January 26, 2026, from [\[Link\]](#)
- Banožić, M., et al. (2022). Pressurized Liquid Extraction as a Novel Technique for the Isolation of *Laurus nobilis* L. Leaf Polyphenols. *Molecules*, 27(16), 5173. Retrieved January 26, 2026, from [\[Link\]](#)

- Guidelines for the validation of analytical methods for testing agricultural chemical residues in food. (2005). Ministry of Health, Labour and Welfare, Japan. Retrieved January 26, 2026, from [[Link](#)]
- Simon, M., & Carr, B. (2023). Hair Lipid Structure: Effect of Surfactants. *Cosmetics*, 10(4), 105. Retrieved January 26, 2026, from [[Link](#)]
- Barrales, F. M., et al. (2021). Pressurized Liquid Extraction (PLE) in an Intermittent Process as an Alternative for Obtaining Passion Fruit (*Passiflora edulis*) Leaf Hydroalcoholic Extract (Tincture). *Processes*, 9(11), 1935. Retrieved January 26, 2026, from [[Link](#)]
- Santana, H., et al. (2018). Comparative Analysis of the Fatty Acid Composition of Microalgae Obtained by Different Oil Extraction Methods and Direct Biomass Transesterification. *Journal of the Brazilian Chemical Society*, 29, 1158-1167. Retrieved January 26, 2026, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. americanlaboratory.com [americanlaboratory.com]
- 2. researchgate.net [researchgate.net]
- 3. Matrix Effect Evaluation in GC/MS-MS Analysis of Multiple Pesticide Residues in Selected Food Matrices - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. agilent.com [agilent.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. atsdr.cdc.gov [atsdr.cdc.gov]
- 9. Pressurized Liquid Extraction: A Powerful Tool to Implement Extraction and Purification of Food Contaminants [mdpi.com]

- [10. Pressurized Liquid Extraction \(PLE\) in an Intermittent Process as an Alternative for Obtaining Passion Fruit \(*Passiflora edulis*\) Leaf Hydroalcoholic Extract \(Tincture\) | MDPI \[mdpi.com\]](#)
- [11. Modifying QuEChERS for complicated matrices- High Fat Samples \[discover.restek.com\]](#)
- [12. gilson.com \[gilson.com\]](#)
- [13. agilent.com \[agilent.com\]](#)
- [14. Sci-Hub. Determination of Hexachlorobenzene and Mirex in Fatty Products / Journal of AOAC INTERNATIONAL, 1975 \[sci-hub.jp\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. mdpi.com \[mdpi.com\]](#)
- [To cite this document: BenchChem. \[Technical Support Center: Optimizing Hexachlorobenzene \(HCB\) Extraction from Fatty Samples\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b041993#optimizing-the-extraction-efficiency-of-hexachlorobenzene-from-fatty-samples\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

